

# Metolachlor-d11 safety data sheet and handling precautions

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## Compound of Interest

Compound Name: Metolachlor-d11

Cat. No.: B15294531

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## Metolachlor-d11: A Technical Guide to Safety and Handling

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a comprehensive overview of the safety and handling precautions for **Metolachlor-d11**. Specific quantitative toxicological data for **Metolachlor-d11** is not readily available. Therefore, data for the structurally similar, non-deuterated forms, Metolachlor and S-Metolachlor, are provided as a reasonable surrogate. The toxicological properties are not expected to differ significantly with deuterium substitution.<sup>[1][2]</sup> Researchers should always consult the specific Safety Data Sheet (SDS) provided by the supplier for the most accurate and up-to-date information.

## Introduction

**Metolachlor-d11** is a deuterated analog of Metolachlor, a widely used chloroacetanilide herbicide.<sup>[3]</sup> In research and development, isotopically labeled compounds like **Metolachlor-d11** are crucial tools, particularly in metabolism, pharmacokinetic, and environmental fate studies.<sup>[1][2][4][5]</sup> The deuterium labeling allows for the tracking and quantification of the molecule and its metabolites. While the substitution of hydrogen with deuterium does not significantly alter the chemical reactivity, it is essential to handle this compound with the same precautions as its non-labeled counterpart due to its potential biological activity.

This guide provides an in-depth summary of the known safety data, handling precautions, and emergency procedures for **Metolachlor-d11**, drawing from available information on Metolachlor and S-Metolachlor.

## Hazard Identification and Classification

Metolachlor is classified as a slightly toxic compound.<sup>[6]</sup> It may cause skin sensitization and is considered harmful if swallowed.<sup>[7][8]</sup> It is also recognized as very toxic to aquatic life with long-lasting effects.<sup>[9]</sup>

GHS Hazard Statements:

- H302: Harmful if swallowed.
- H317: May cause an allergic skin reaction.
- H410: Very toxic to aquatic life with long lasting effects.

## Quantitative Toxicological Data

The following tables summarize the available acute toxicity data for Metolachlor and S-Metolachlor. This data should be considered representative for **Metolachlor-d11** in the absence of specific studies on the deuterated compound.

Table 1: Acute Oral and Dermal Toxicity

Species	Route	Endpoint	Value	Reference
Rat	Oral	LD50	1200 - 2780 mg/kg	<sup>[3][6][10]</sup>
Rat	Dermal	LD50	> 2000 mg/kg	<sup>[3][6][10]</sup>
Rabbit	Dermal	LD50	> 2000 mg/kg	<sup>[11]</sup>

Table 2: Acute Inhalation Toxicity

Species	Route	Endpoint	Value	Reference
Rat	Inhalation	LC50 (4h)	> 2.91 mg/L	[11]

Table 3: Ecotoxicity Data

Organism	Endpoint	Value	Reference
Rainbow Trout (Oncorhynchus mykiss)	LC50 (96h)	1.2 mg/L	[9][11]
Bluegill Sunfish (Lepomis macrochirus)	LC50 (96h)	3.2 mg/L	[11]
Water Flea (Daphnia magna)	LC50 (48h)	11.2 mg/L	[11]
Green Algae (Pseudokirchneriella subcapitata)	EC50 (72h)	0.006 - 0.14 mg/L	[11]

## Experimental Methodologies Overview

The toxicological data presented in this guide are derived from standardized studies conducted to assess the safety of Metolachlor and S-Metolachlor. While detailed, step-by-step experimental protocols are typically proprietary and not publicly available, the general methodologies are outlined below.

- **Acute Oral Toxicity (LD50):** These studies typically involve the administration of single, graded doses of the test substance to a group of laboratory animals (e.g., rats). The animals are observed for a set period (e.g., 14 days) for signs of toxicity and mortality. The LD50, the dose that is lethal to 50% of the test population, is then calculated.
- **Acute Dermal Toxicity (LD50):** This type of study involves the application of the test substance to a shaved area of the skin of laboratory animals (e.g., rats or rabbits). The

application site is typically covered with a porous gauze dressing for a specified duration. The animals are observed for signs of toxicity and mortality to determine the dermal LD50.

- **Acute Inhalation Toxicity (LC50):** In these experiments, laboratory animals (e.g., rats) are exposed to the test substance in the form of a vapor, dust, or aerosol in an inhalation chamber for a specified period (e.g., 4 hours). The concentration of the substance in the air that is lethal to 50% of the test animals (LC50) is determined.
- **Ecotoxicity Studies:** These studies assess the impact of the substance on aquatic organisms. For example, fish (e.g., Rainbow Trout) are exposed to various concentrations of the substance in water for a defined period (e.g., 96 hours) to determine the LC50. Similar protocols are used for invertebrates (e.g., *Daphnia magna*) and algae to evaluate the substance's environmental impact.

## Handling and Storage Precautions

Proper handling and storage are critical to minimize exposure and ensure the safety of laboratory personnel.

## Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before handling **Metolachlor-d11**. The following PPE is recommended:

- **Eye/Face Protection:** Wear chemical safety goggles or a face shield.
- **Skin Protection:**
  - **Hand Protection:** Wear compatible chemical-resistant gloves (e.g., nitrile rubber).
  - **Body Protection:** Wear a laboratory coat, long-sleeved shirt, and long pants to prevent skin contact.
- **Respiratory Protection:** If working with the solid form and there is a risk of dust generation, or if handling solutions outside of a well-ventilated area, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used.

## Engineering Controls

- Work in a well-ventilated laboratory, preferably in a chemical fume hood, especially when handling the solid form or preparing solutions.
- Ensure eyewash stations and safety showers are readily accessible.

## Storage

- Store in a tightly closed, labeled container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents.
- Store separately from food and feedstuffs.

## Emergency Procedures

### First Aid Measures

- If Swallowed: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.
- If on Skin: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If skin irritation or rash occurs, get medical advice/attention.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.
- If Inhaled: Move the person to fresh air and keep comfortable for breathing. If experiencing respiratory symptoms, call a poison center or doctor.

### Accidental Release Measures

- Personal Precautions: Evacuate personnel from the area. Wear appropriate PPE as described in Section 5.1. Avoid breathing dust or vapors.
- Environmental Precautions: Prevent the material from entering drains, sewers, or waterways. Metolachlor is very toxic to aquatic life.

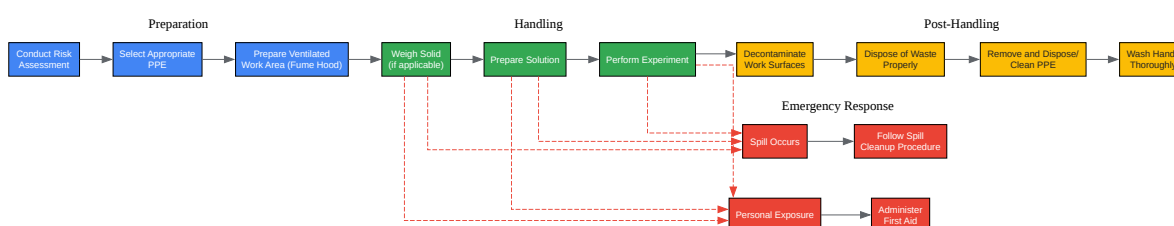
- Methods for Cleaning Up:
  - Small Spills: For solid material, carefully sweep or scoop up and place in a suitable container for disposal. Avoid generating dust. For liquid spills, absorb with an inert material (e.g., sand, vermiculite) and place in a sealed container for disposal.
  - Large Spills: Contain the spill and prevent its spread. Notify environmental health and safety personnel.

## Disposal Considerations

Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations. Do not allow the material to enter drains or waterways.

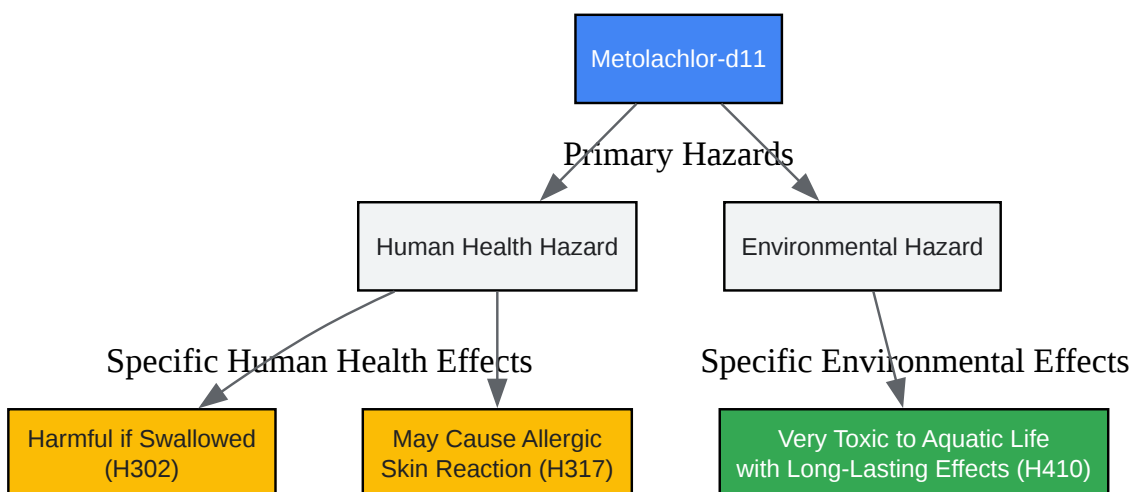
## Workflow and Logical Relationships

The following diagrams illustrate the general workflow for safely handling **Metolachlor-d11** in a research setting and the logical relationship of its hazard classifications.



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Caption: Safe handling workflow for **Metolachlor-d11** in a laboratory setting.



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Caption: Logical relationship of **Metolachlor-d11** hazard classifications.

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